

Spectroscopic Characterization of (+)-cis-Abienol: A Technical Guide

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Compound of Interest

Compound Name: (+)-cis-Abienol

CAS No.: 25578-83-0

Cat. No.: B15563736

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data essential for the characterization of **(+)-cis-Abienol**, a labdane diterpenoid of significant interest in various research and development fields. This document presents detailed Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, outlines the experimental protocols for their acquisition, and includes visualizations to clarify the structural and analytical workflows.

Spectroscopic Data of (+)-cis-Abienol

The structural elucidation of **(+)-cis-Abienol** relies heavily on the interpretation of its NMR and MS spectra. The following tables summarize the key quantitative data obtained from ^1H NMR, ^{13}C NMR, and Mass Spectrometry.

^1H and ^{13}C NMR Spectroscopic Data

The complete assignment of the proton and carbon signals of **(+)-cis-Abienol** is crucial for its unambiguous identification. The data presented here is based on analyses performed in

deuterated chloroform (CDCl_3).

Table 1: ^1H and ^{13}C NMR Data for **(+)-cis-Abienol** in CDCl_3

Position	¹³ C Chemical Shift (δc)	¹ H Chemical Shift (δH), Multiplicity (J in Hz)
1	39.2	1.02 (m), 1.81 (m)
2	18.5	1.51 (m), 1.65 (m)
3	42.1	1.25 (m), 1.40 (m)
4	33.3	-
5	55.6	0.95 (dd, J = 12.0, 2.0)
6	20.3	1.68 (m), 1.78 (m)
7	43.8	1.45 (m), 1.55 (m)
8	73.6	-
9	60.0	1.20 (dd, J = 12.0, 2.0)
10	39.8	-
11	24.2	2.05 (m)
12	125.4	5.18 (t, J = 7.0)
13	135.2	-
14	124.2	6.38 (dd, J = 17.0, 10.5)
15	110.8	4.90 (d, J = 10.5), 5.08 (d, J = 17.0)
16	26.9	1.83 (s)
17	33.6	0.80 (s)
18	21.6	0.87 (s)
19	15.5	0.88 (s)
20	28.6	1.25 (s)

Data compiled from published literature.

Mass Spectrometry Data

Electron Ionization Mass Spectrometry (EI-MS) provides valuable information about the molecular weight and fragmentation pattern of **(+)-cis-Abienol**.

Table 2: Key Mass Spectrometry Data for **(+)-cis-Abienol**

Parameter	Value
Molecular Formula	C ₂₀ H ₃₄ O
Molecular Weight	290.48 g/mol
Ionization Mode	Electron Ionization (EI)
[M] ⁺ (Molecular Ion)	m/z 290
Key Fragment Ions (m/z)	272 ([M-H ₂ O] ⁺), 257, 229, 204, 189, 177, 161, 148, 133, 121, 107, 95, 81

Experimental Protocols

The acquisition of high-quality spectroscopic data is paramount for accurate structural characterization. The following are detailed methodologies for the key experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Dissolve approximately 5-10 mg of purified **(+)-cis-Abienol** in 0.5-0.7 mL of deuterated chloroform (CDCl₃).
- Add a small amount of tetramethylsilane (TMS) as an internal standard (δ = 0.00 ppm).
- Transfer the solution to a 5 mm NMR tube.

Instrumentation and Parameters:

- Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.

- ^1H NMR:
 - Pulse Program: Standard single-pulse sequence.
 - Spectral Width: 12-16 ppm.
 - Acquisition Time: 2-3 seconds.
 - Relaxation Delay: 1-2 seconds.
 - Number of Scans: 16-64, depending on sample concentration.
- ^{13}C NMR:
 - Pulse Program: Proton-decoupled single-pulse sequence (e.g., zgpg30).
 - Spectral Width: 200-240 ppm.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 1024-4096, depending on sample concentration.
- 2D NMR (COSY, HSQC, HMBC):
 - Standard pulse programs provided by the spectrometer manufacturer are utilized.
 - Spectral widths and acquisition times are optimized for both proton and carbon dimensions.
 - Gradient-enhanced versions of these experiments are recommended for improved spectral quality.

Mass Spectrometry (MS)

Sample Preparation:

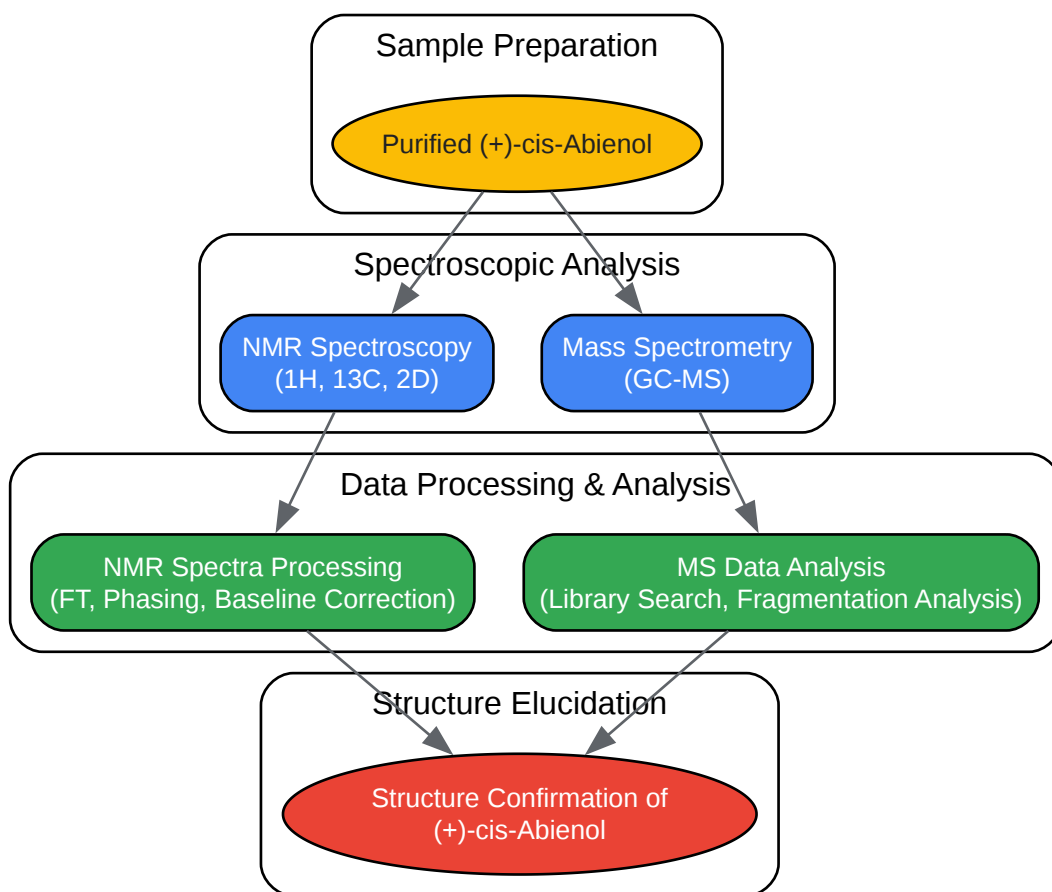
- Prepare a dilute solution of **(+)-cis-Abienol** in a volatile organic solvent such as methanol or dichloromethane (1-10 µg/mL).

Instrumentation and Parameters (GC-MS):

- Gas Chromatograph (GC):
 - Column: A non-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm i.d., 0.25 µm film thickness).
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
 - Inlet Temperature: 250-280 °C.
 - Oven Temperature Program: Start at 100-150 °C, hold for 1-2 minutes, then ramp at 10-20 °C/min to 280-300 °C, and hold for 5-10 minutes.
- Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI).
 - Ionization Energy: 70 eV.
 - Mass Range: m/z 40-550.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.

Visualizations

The following diagrams illustrate the chemical structure of **(+)-cis-Abienol** and the general workflow for its spectroscopic characterization.



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Workflow for Spectroscopic Characterization

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Chemical Structure of **(+)-cis-Abienol**

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